

An In-depth Technical Guide to the Chemical and Physical Properties of Dulcitol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Galactitol**
Cat. No.: **B134913**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dulcitol, also known as **galactitol**, is a sugar alcohol with significant implications in various fields of research, including metabolic disorders and oncology. This technical guide provides a comprehensive overview of the core chemical and physical properties of dulcitol. Quantitative data are presented in structured tables for ease of reference. Detailed experimental methodologies for key analytical procedures are described, and metabolic and signaling pathways involving dulcitol are visualized using Graphviz diagrams to facilitate a deeper understanding of its biological context.

Chemical Properties of Dulcitol

Dulcitol is a hexitol, a sugar alcohol derived from the reduction of galactose.^{[1][2]} It is an optically inactive meso compound, meaning it has stereocenters but is achiral overall due to a plane of symmetry.^[3] This lack of optical activity is a key distinguishing feature.

Property	Value	References
Molecular Formula	C6H14O6	[1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Molecular Weight	182.17 g/mol	[1] [2] [3] [4] [6] [8] [9] [10] [11]
IUPAC Name	(2R,3S,4R,5S)-hexane-1,2,3,4,5,6-hexol	[1] [12] [13]
CAS Number	608-66-2	[1] [2] [4] [5] [6] [7] [8] [9] [10] [11] [12] [14] [15] [16]
Synonyms	Galactitol, Dulcrite, Euonymit, Melampyrit	[3] [5] [6] [10] [12] [13] [16] [17]
SMILES	O--INVALID-LINK--CO">C@H- -INVALID-LINK----INVALID- LINK--CO	[1] [7]
InChI Key	FBPFZTCFMRRESA- GUCUJZIJSAN	[1] [12]
pKa	13.57 (approximate)	[3]
LogP	-4.67	[4]
Stability	Stable under normal temperatures and pressures. [16] It is, however, hygroscopic. [3] [12] [16] [18] Thermal degradation can occur with overheating. [19]	

Physical Properties of Dulcitol

Dulcitol is a white, crystalline powder with a slightly sweet taste.[\[1\]](#)[\[5\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[20\]](#) Its physical properties are critical for its handling, formulation, and application in various experimental and pharmaceutical contexts.

Property	Value	References
Appearance	White to off-white crystalline powder	[5] [7] [8] [9] [11] [15] [16]
Melting Point	188-191 °C	[4] [7] [8] [17] [18]
Boiling Point	275-280 °C (at 1 mmHg)	[3] [5] [8] [18]
Density	1.47 g/cm ³	[6] [14] [18]
Solubility	Soluble in water (30 g/L at 14°C) [12] [18] , 50 mg/mL), and hot water. [3] [5] [15] Slightly soluble in ethanol. [5]	
Optical Activity	Optically inactive (meso compound)	[3]
Refractive Index	1.46 (n _{20/D})	[5]
Vapor Pressure	<0.1 mm Hg (at 25 °C)	[3]
Flash Point	292.5 ± 23.3 °C	[4]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of dulcitol.

Spectrum	Key Features	References
Infrared (IR)	Conforms to the structure of a polyol with characteristic O-H and C-O stretching bands.	[7]
Mass Spectrometry (MS)	GC-MS data available, with major peaks at m/z 103, 147, and 217.	[21]

Experimental Protocols

The following are detailed methodologies for the determination of key physical and chemical properties of dulcitol.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature at which dulcitol transitions from a solid to a liquid phase.

Materials:

- Dulcitol sample
- Capillary tubes
- Melting point apparatus
- Thermometer

Procedure:

- A small amount of finely powdered, dry dulcitol is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. The range between these two temperatures is the melting range.

Determination of Solubility

Objective: To determine the solubility of dulcitol in a given solvent (e.g., water) at a specific temperature.

Materials:

- Dulcitol

- Solvent (e.g., deionized water)
- Analytical balance
- Volumetric flasks
- Magnetic stirrer and stir bar
- Constant temperature water bath
- Filtration apparatus (e.g., syringe filter)

Procedure:

- A known volume of the solvent is placed in a jacketed beaker connected to a constant temperature water bath set to the desired temperature.
- The solvent is stirred continuously.
- Small, accurately weighed portions of dulcitol are added to the solvent until a saturated solution is formed (i.e., solid dulcitol remains undissolved).
- The solution is stirred for a sufficient time to ensure equilibrium is reached.
- A sample of the supernatant is withdrawn using a syringe fitted with a filter to remove any undissolved solid.
- The concentration of dulcitol in the filtered solution is determined by a suitable analytical method, such as gravimetry (after evaporation of the solvent) or high-performance liquid chromatography (HPLC).
- The solubility is expressed as grams of dulcitol per 100 mL of solvent or moles per liter.

Measurement of Optical Rotation

Objective: To confirm the optical inactivity of dulcitol.

Materials:

- Dulcitol
- Solvent (e.g., deionized water)
- Polarimeter
- Volumetric flask
- Analytical balance

Procedure:

- A solution of dulcitol of a known concentration is prepared by accurately weighing the solute and dissolving it in a known volume of solvent.
- The polarimeter is calibrated using the pure solvent.
- The sample tube of the polarimeter is filled with the dulcitol solution, ensuring no air bubbles are present.
- The optical rotation of the solution is measured at a specific wavelength (typically the sodium D-line, 589 nm) and temperature.
- As dulcitol is a meso compound, the expected optical rotation is 0°.

Biological Significance and Signaling Pathways

Galactose Metabolism and Dulcitol Accumulation

Dulcitol is a metabolic product of galactose.^[20] In individuals with galactosemia, a genetic disorder affecting galactose metabolism, the accumulation of galactose leads to its conversion to dulcitol via the aldose reductase pathway.^{[1][20]} The buildup of dulcitol in tissues, particularly the lens of the eye, is a key factor in the pathogenesis of cataracts associated with this condition.^{[1][2]}

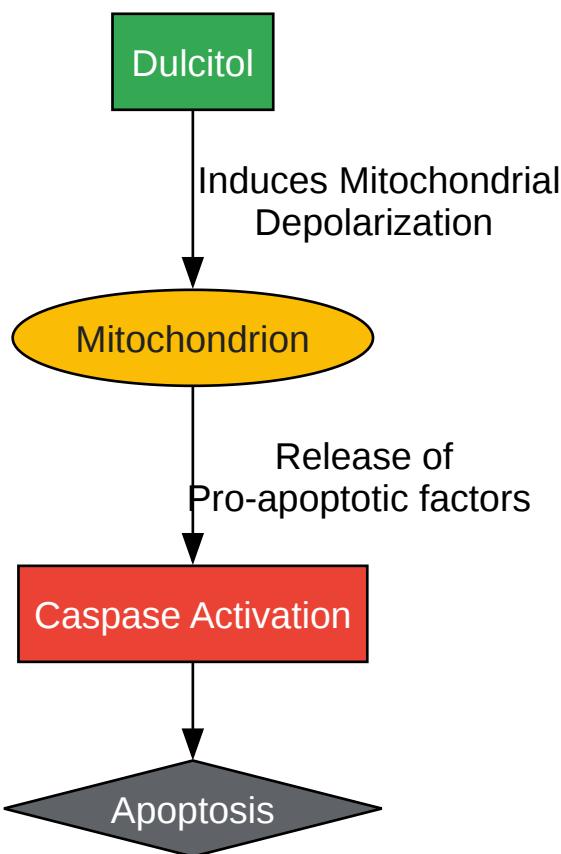


[Click to download full resolution via product page](#)

Metabolic pathway of galactose to dulcitol and its role in cataract formation.

Induction of Apoptosis in Cancer Cells

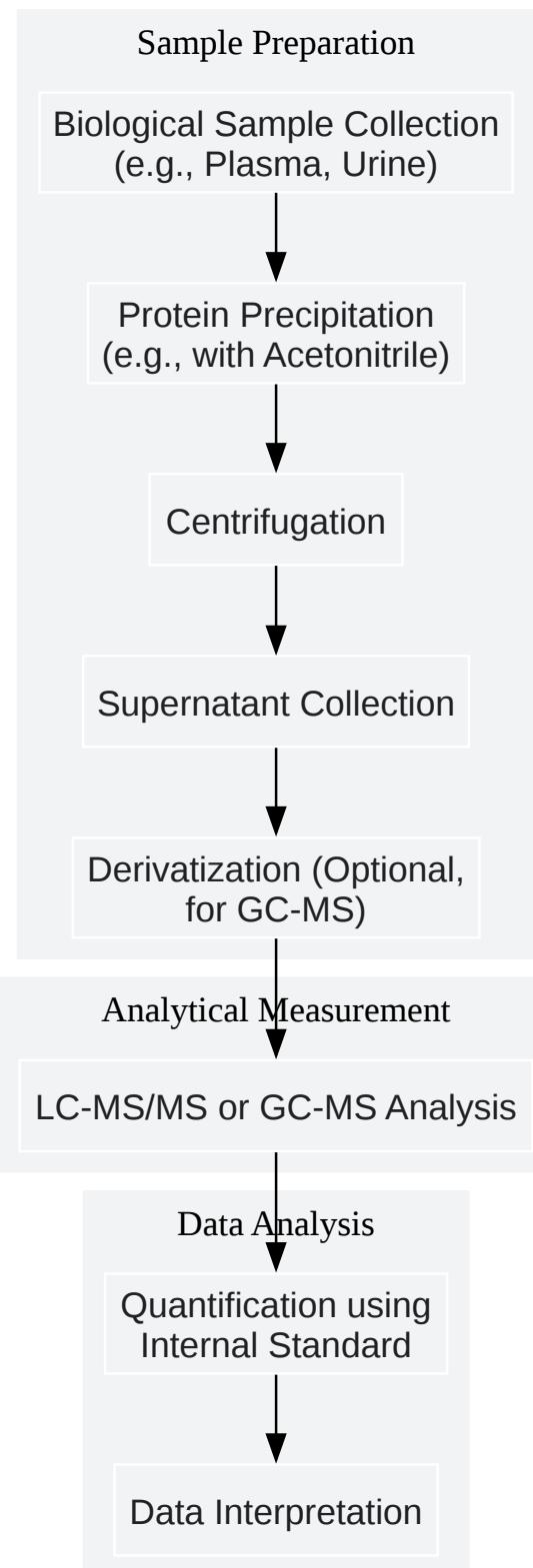
Recent studies have shown that dulcitol exhibits selective cytotoxic effects against certain cancer cell lines, such as triple-negative breast cancer (MDA-MB-231).[22] It has been demonstrated to induce apoptosis through the intrinsic pathway, which involves mitochondrial depolarization and the activation of caspases.[22]

[Click to download full resolution via product page](#)

Simplified intrinsic apoptotic pathway induced by dulcitol in cancer cells.

Experimental Workflow: Analysis of Dulcitol in Biological Samples

The quantification of dulcitol in biological matrices is crucial for studying metabolic disorders like galactosemia. The following workflow outlines a typical analytical procedure.



[Click to download full resolution via product page](#)

A generalized workflow for the analysis of dulcitol in biological samples.

Conclusion

This technical guide has provided a detailed overview of the chemical and physical properties of dulcitol, along with experimental methodologies and its biological significance. The presented data and visualizations are intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with this important sugar alcohol. A thorough understanding of these fundamental properties is essential for advancing research into its roles in metabolic diseases and its potential as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Galactitol - Wikipedia [en.wikipedia.org]
- 2. Dulcitol - Creative Enzymes [creative-enzymes.com]
- 3. Dulcitol | 608-66-2 [chemicalbook.com]
- 4. Dulcitol | CAS#:608-66-2 | Chemsoc [chemsoc.com]
- 5. Dulcitol [chembk.com]
- 6. Dulcitol, 10 g, CAS No. 608-66-2 | Monosaccharides | Carbohydrates | Natural & Reference Materials | Chemicals | Carl ROTH - Netherlands [carlroth.com]
- 7. 117700250 [thermofisher.com]
- 8. Dulcitol | ibresco [ibresco.com]
- 9. cdn.usbio.net [cdn.usbio.net]
- 10. scbt.com [scbt.com]
- 11. piochem.com [piochem.com]
- 12. Thermo Scientific Chemicals Dulcitol, 97% | Fisher Scientific [fishersci.ca]

- 13. Galactitol | C6H14O6 | CID 11850 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. Dulcitol, 10 g, CAS No. 608-66-2 | Monosaccharides | Carbohydrates | Natural & Reference Materials | Chemicals | Carl ROTH - International [carlroth.com]
- 15. 101.200.202.226 [101.200.202.226]
- 16. Page loading... [guidechem.com]
- 17. usbio.net [usbio.net]
- 18. Thermo Scientific Chemicals Dulcitol, 97% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 19. mdpi.com [mdpi.com]
- 20. Human Metabolome Database: Showing metabocard for Galactitol (HMDB0000107) [hmdb.ca]
- 21. Dulcitol - PubChem [pubchem.ncbi.nlm.nih.gov]
- 22. Dulcitol Selectively Inhibits Proliferation and Metastasis Related Markers in Triple-Negative Breast Cancer: Uncovering an Unforeseen Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Dulcitol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b134913#chemical-and-physical-properties-of-dulcitol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com